

Technical Guide: Solubility and Applications of DFHO for RNA Imaging

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Compound of Interest

Compound Name: DFHO

Cat. No.: B607086

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Introduction

DFHO, chemically known as 4-(3,5-Difluoro-4-hydroxybenzylidene)-1-methyl-5-oxo-4,5-dihydro-1H-imidazole-2-carbaldehyde oxime, is a fluorogenic ligand designed for the visualization of RNA in living cells.[1][2][3] This molecule is a mimic of the red fluorescent protein (RFP) fluorophore.[1][2] Its utility in cellular imaging stems from its ability to bind to specific RNA aptamers, such as Corn and Squash, which activates its fluorescence.[1][2][4] In its unbound state, **DFHO** exhibits minimal fluorescence, which significantly reduces background noise in imaging experiments.[5] This document provides a comprehensive overview of the solubility of **DFHO** in dimethyl sulfoxide (DMSO) and aqueous solutions, along with detailed experimental protocols for its use.

Physicochemical Properties

Property	Value	Reference
Chemical Name	4-(3,5-Difluoro-4-hydroxybenzylidene)-1-methyl-5-oxo-4,5-dihydro-1H-imidazole-2-carbaldehyde oxime	[2][3]
Molecular Formula	C ₁₂ H ₉ F ₂ N ₃ O ₃	[1]
Molecular Weight	281.22 g/mol	[1][2]
CAS Number	1420815-34-4	[2]
Appearance	Yellow to brown solid	[6]
Purity	≥98% (HPLC)	[1][2]
Storage	Store at -20°C, protected from light	[1][6]

Solubility Data

The solubility of **DFHO** is a critical factor for its application in biological assays. Below is a summary of its solubility in DMSO and recommended preparation methods for aqueous solutions.

Solubility in DMSO

DFHO exhibits high solubility in dimethyl sulfoxide (DMSO). This solvent is recommended for preparing high-concentration stock solutions.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	28.12	100	[2][7]

Solubility and Preparation in Aqueous Solutions

While **DFHO** is sparingly soluble in neutral aqueous buffers, specific protocols allow for the preparation of working solutions. It is recommended to first dissolve **DFHO** in DMSO to create a stock solution before further dilution in aqueous buffers.[5] For direct preparation in aqueous media, a pH-dependent method is suggested.

Aqueous System	Recommended Concentration	Protocol Summary	Reference
Water (pH > 7.4)	100 μ M	Resuspend lyophilized DFHO in water with a pH greater than 7.4. Once fully dissolved, titrate the solution back to a neutral pH.	[2]
Cell Culture Media / PBS	Variable (e.g., 10-20 μ M)	Prepare a high-concentration stock solution in DMSO (e.g., 10 mM). Dilute the stock solution into the desired aqueous medium to the final working concentration. The final DMSO concentration should be kept low (typically \leq 0.1%) to minimize cellular toxicity.	[5]

Experimental Protocols

Preparation of a 10 mM DFHO Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **DFHO** in DMSO, which can be stored for later use.

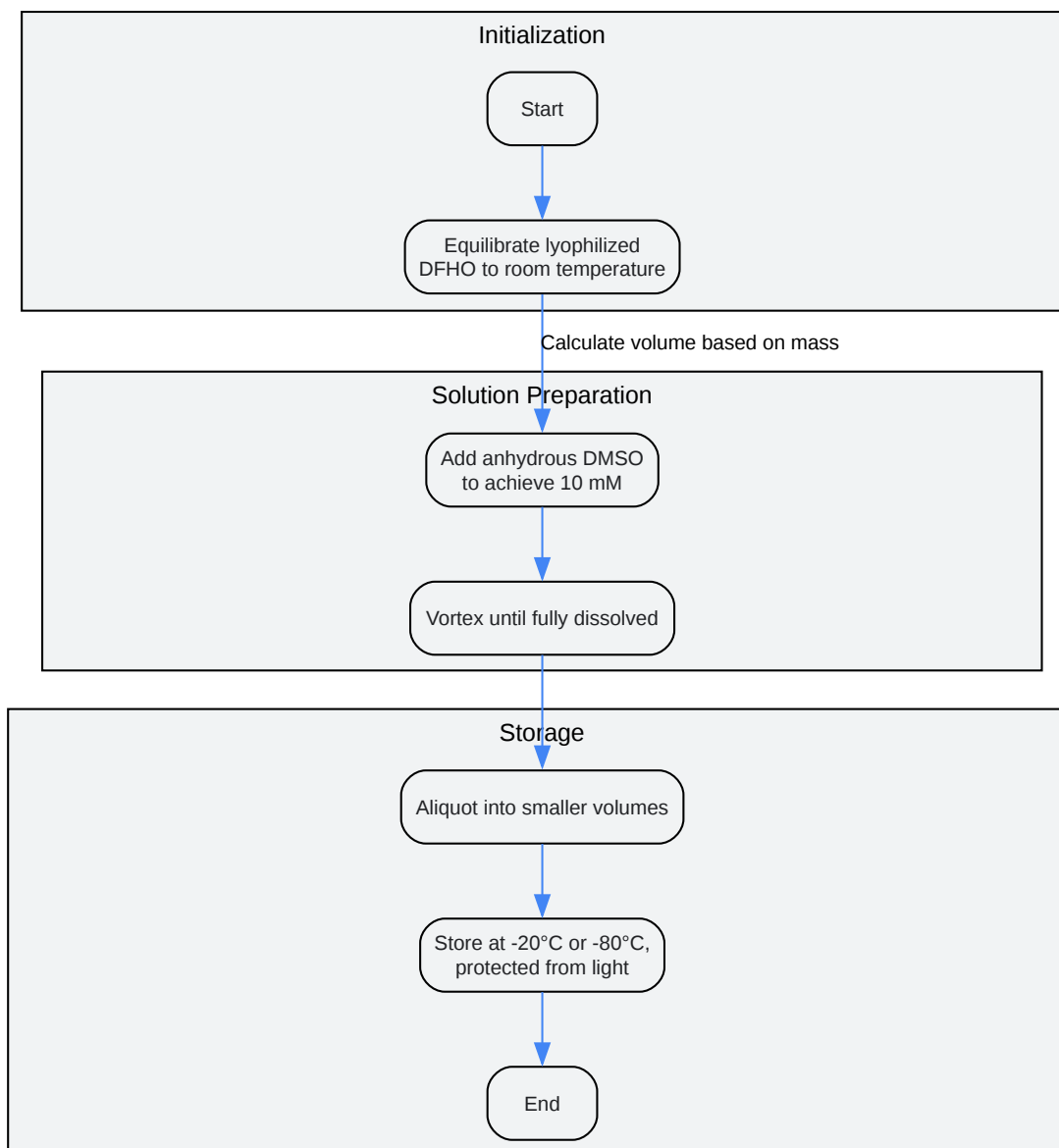
Materials:

- Lyophilized **DFHO**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile tips

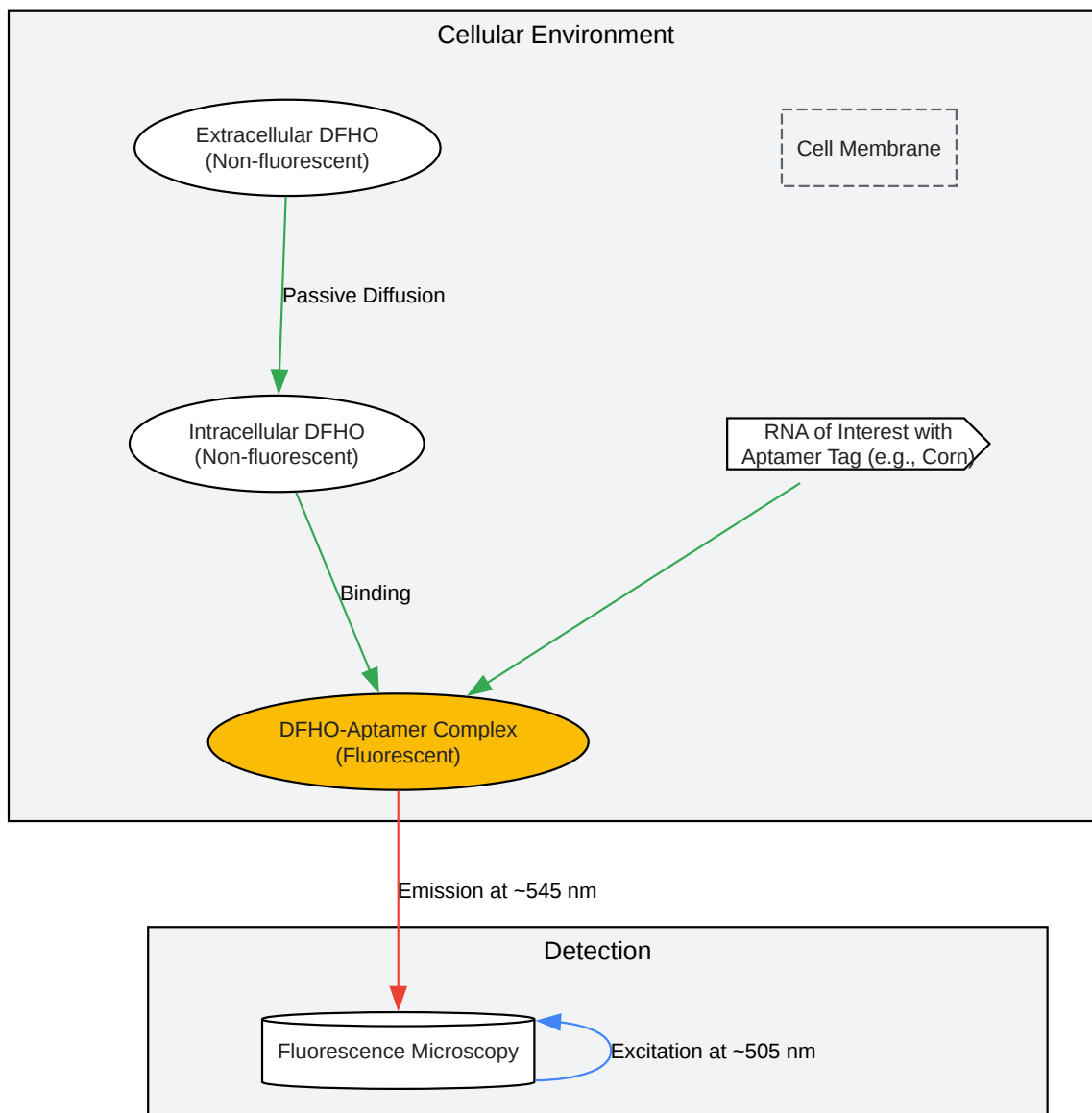
Procedure:

- Bring the vial of lyophilized **DFHO** to room temperature.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For 1 mg of **DFHO** (MW: 281.22), this would be approximately 35.56 μL of DMSO.
- Vortex the solution until the **DFHO** is completely dissolved.
- Aliquot the stock solution into smaller volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C , protected from light. For long-term storage (up to 6 months), -80°C is recommended.^[6]

Workflow for Preparing DFHO Stock Solution



Principle of DFHO-Based RNA Imaging



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